



## Application Notes and Protocols for Determining Optimal Cloquintocet-mexyl Rates in Cereals

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Compound of Interest					
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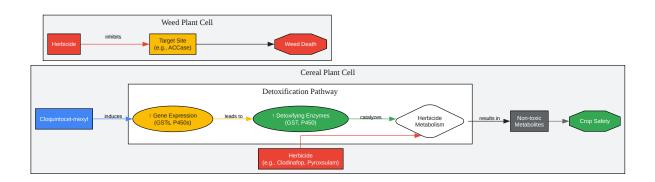
#### Introduction

Cloquintocet-mexyl is a widely utilized herbicide safener engineered to protect cereal crops, such as wheat, barley, triticale, and rye, from the phytotoxic effects of certain herbicides.[1][2] It is typically co-formulated with herbicides to enhance their selectivity, ensuring that while target weeds are effectively controlled, the crop remains healthy and vigorous.[3][4] The safener functions by accelerating the crop's natural metabolic processes, allowing it to rapidly detoxify the herbicide active ingredient.[3][5] This mechanism allows for more robust weed control solutions without compromising crop safety or yield potential.[1] These notes provide detailed protocols for researchers and scientists to determine the optimal application rates of Cloquintocet-mexyl in various cereal crops and environmental conditions.

### **Mechanism of Action**

Cloquintocet-mexyl selectively enhances the tolerance of cereal crops to specific herbicides by stimulating the expression of genes involved in detoxification pathways.[4] Upon absorption by the plant, the safener upregulates the activity of key enzymatic systems, primarily glutathione S-transferases (GSTs) and cytochrome P450 monooxygenases.[4][5] These enzymes catalyze the metabolism of the herbicide into non-phytotoxic compounds.[4] For instance, Cloquintocet-mexyl has been shown to increase the rate of hydroxylation of the herbicide pyroxsulam in wheat.[4] Additionally, some studies indicate that Cloquintocet-mexyl can protect wheat seedlings from herbicide injury by promoting photosynthesis and reducing oxidative stress.[6][7] This protective action is crop-specific and does not reduce the efficacy of the herbicide on target weed species.[4]





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**Caption:** Simplified signaling pathway of **Cloquintocet**-mexyl action.

## **Application Notes**

The optimal application rate of **Cloquintocet**-mexyl is intrinsically linked to the specific herbicide it is formulated with, the target cereal crop, the weed spectrum, and environmental conditions.

### **Data on Application Rates**

The following table summarizes typical application rates for **Cloquintocet**-mexyl when used in combination with various herbicides in cereals. Rates are often presented as a ratio within a formulated product.



Herbicide Partner	Herbicide Rate (g a.i./ha)	Cloquintoce t-mexyl Rate (g a.i./ha)	Herbicide:S afener Ratio	Target Cereal(s)	Reference(s
Clodinafop- Propargyl	240	60	4:1	Wheat, Barley	[3]
Pinoxaden	50	12.5	4:1	Wheat, Barley	[8]
Pyroxsulam	15	32 (as cloquintocet acid)	~1:2.1	Wheat, Triticale	[9]
Phenoxy Herbicides	100 - 1500	5 - 100	20:1 to 15:1 (approx.)	Wheat, Barley	[10]
Pyroxsulam + Florasulam	18.82	18.82	1:1	Wheat	[4]
Note: 32 g/ha of cloquintocet acid is equivalent to approximatel y 45 g/ha of cloquintocet-					

## **Application Timing**

mexyl.[9]

Timing of application is critical for maximizing both herbicide efficacy and crop safety.

Applications are typically made post-emergence, with the precise timing dependent on the crop growth stage.



Cereal	Growth Stage (BBCH Scale)	Description	Reference(s)
Wheat, Triticale, Rye	GS 13 to GS 21	3-leaf stage up to the 1st node (beginning of stem elongation).	[11][12]
Barley	GS 12 to GS 32	2-leaf stage up to the 2nd node visible.	[1][12]
Spring Wheat	GS 12 to GS 39	2-leaf stage up to the flag leaf stage.	[12][13]

## **Experimental Protocols**

To determine the optimal **Cloquintocet**-mexyl application rate for a new herbicide, cultivar, or environmental condition, a series of controlled experiments are necessary.

# Protocol 1: Determining Optimal Safener Rate for Crop Tolerance (Dose-Response Study)

This protocol outlines a greenhouse or field experiment to identify the rate of **Cloquintocet**-mexyl that provides maximum crop safety from a specific herbicide application.

Objective: To evaluate the dose-dependent safening effect of **Cloquintocet**-mexyl against herbicide injury in a target cereal crop.

#### Materials:

- Cereal seeds (e.g., wheat, barley) of a specific cultivar.
- Herbicide active ingredient.
- Cloquintocet-mexyl technical grade or a known formulation.
- Pots, soil medium (for greenhouse studies).
- Calibrated spray equipment.

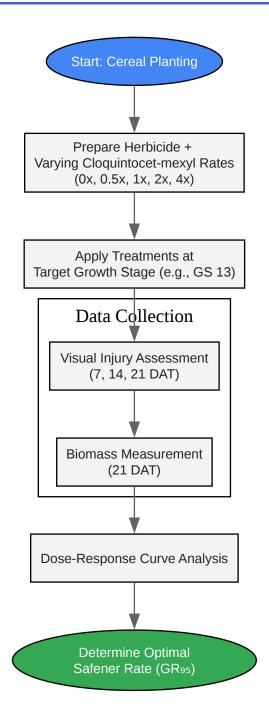


• Growth chamber or greenhouse with controlled environment.

### Methodology:

- Planting: Sow cereal seeds at a uniform depth and density in pots or field plots.[14] Grow under optimal conditions for the specific crop.
- Treatment Preparation: Prepare a tank mix of the herbicide at a rate known to cause moderate phytotoxicity (e.g., 1.5x the expected use rate). Create a series of treatments by adding Cloquintocet-mexyl at increasing rates (e.g., 0, 5, 10, 20, 40, 80 g a.i./ha).[10]
   Include two control groups: an untreated control and a herbicide-only control.
- Application: Apply the treatments uniformly to the cereal seedlings at the appropriate growth stage (e.g., 3-4 leaf stage).[12]
- Data Collection:
  - Visual Injury Assessment: At 7, 14, and 21 days after treatment (DAT), visually assess crop injury (stunting, chlorosis, necrosis) on a scale of 0% (no injury) to 100% (plant death).
  - Biomass Measurement: At 21 or 28 DAT, harvest the above-ground biomass from a
    designated number of plants per plot/pot.[14] Record the fresh weight, then dry the
    samples in an oven at 60-70°C to a constant weight to determine the dry weight.
- Data Analysis: Analyze the data using a dose-response model (e.g., a four-parameter logistic curve) to determine the rate of Cloquintocet-mexyl that provides 90% or 95% protection (GR<sub>90</sub> or GR<sub>95</sub>) from herbicide injury.[14]





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**Caption:** Workflow for a dose-response experiment to determine safener rate.

# Protocol 2: Evaluating Herbicide Efficacy on Target Weeds

This protocol ensures that the inclusion of **Cloquintocet**-mexyl does not antagonize the herbicide's effectiveness on target weeds.



Objective: To confirm that **Cloquintocet**-mexyl does not reduce the efficacy of the partner herbicide on key weed species.

### Methodology:

- Experimental Setup: Conduct a parallel experiment to Protocol 1, but include pots or plots seeded with target weed species (e.g., Avena fatua, Lolium rigidum).
- Treatments: Apply the same treatments as in Protocol 1: herbicide alone and herbicide combined with the determined optimal rate of Cloquintocet-mexyl. Include an untreated weed control.
- Data Collection:
  - Weed Control Assessment: At 14 and 21 DAT, visually assess the percentage of weed control for each species compared to the untreated control.
  - Weed Biomass: At 21 DAT, harvest and measure the dry biomass of the surviving weeds.
- Data Analysis: Use statistical analysis (e.g., ANOVA followed by a means separation test like Tukey's HSD) to compare the weed control and biomass reduction between the herbicideonly treatment and the herbicide + safener treatment. There should be no significant difference in weed control between the two treatments.

# Protocol 3: Quantification of Cloquintocet-mexyl Residues in Cereal Grains

This protocol provides a general method for determining the concentration of **Cloquintocet**-mexyl residues in harvested grain, which is essential for regulatory and food safety purposes.

Objective: To extract and quantify **Cloquintocet**-mexyl residues from cereal grain samples using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

### Materials:

Harvested and dried cereal grain samples.



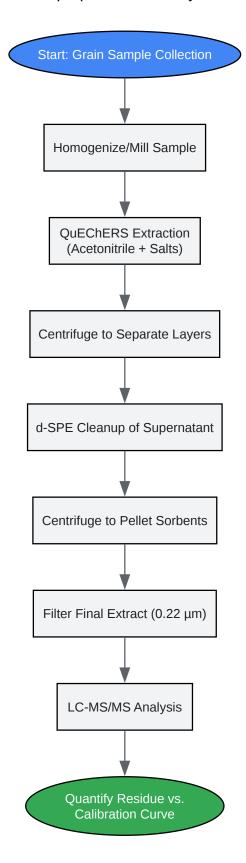
- Analytical standards of Cloquintocet-mexyl.
- Acetonitrile, water (LC-MS grade), formic acid, magnesium sulfate, sodium chloride.
- Homogenizer/mill, centrifuge, filtration apparatus.
- LC-MS/MS system.

### Methodology:

- Sample Preparation: Mill the cereal grain to a fine, homogenous powder.[15]
- Extraction (QuEChERS Method):
  - Weigh 5-10 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of water and vortex to hydrate the sample.
  - Add 10 mL of acetonitrile (containing 1% formic acid).
  - Add QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl).
  - Shake vigorously for 1 minute and centrifuge at >3000 x g for 5 minutes.[16]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer an aliquot (e.g., 6 mL) of the supernatant (acetonitrile layer) to a d-SPE tube containing cleanup sorbents (e.g., MgSO<sub>4</sub>, PSA).
  - Vortex for 30 seconds and centrifuge for 5 minutes.[16]
- Analysis:
  - Take an aliquot of the cleaned extract, filter it through a 0.22 μm filter, and transfer it to an autosampler vial.
  - Inject the sample into the LC-MS/MS system.[17]



 Quantify the concentration of Cloquintocet-mexyl by comparing the peak area to a matrix-matched calibration curve prepared with analytical standards.[17]





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**Caption:** General workflow for **Cloquintocet**-mexyl residue analysis.

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